

Degradation of Tralopyril in Seawater: A Technical Guide

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Compound of Interest

Compound Name: *Tralopyril*

Cat. No.: *B044070*

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Introduction

Tralopyril, a pyrrole-based compound, is utilized as a biocide in antifouling paints for marine vessels. Its efficacy in preventing the settlement of marine organisms is well-documented. However, understanding its environmental fate, particularly its degradation in seawater, is crucial for assessing its ecological impact. This technical guide provides an in-depth overview of the degradation products of **tralopyril** in marine environments, supported by quantitative data, detailed experimental protocols, and visual diagrams of relevant pathways and workflows.

Quantitative Degradation Data

The degradation of **tralopyril** in seawater is influenced by several factors, including pH, temperature, and the presence of light. The following tables summarize the available quantitative data on the hydrolysis and photolysis of **tralopyril**.

Table 1: Hydrolysis Half-Life of Tralopyril in Seawater

pH	Temperature (°C)	Half-Life (t _{1/2})	Reference
9	Not Specified	0.1 - 0.6 days	U.S. EPA Draft Risk Assessment[1]
Seawater	18	6.1 hours	Oliveira et al. (2016)
Seawater	9	~16 hours	Janssen PMP (2024) [2]

Table 2: Photodegradation Half-Life of Tralopyril

Medium	Half-Life (t _{1/2})	Reference
Distilled Water	1 day	U.S. EPA Draft Risk Assessment[1]
Humic Acid Water	1 day	U.S. EPA Draft Risk Assessment[1]

Degradation Pathways and Products

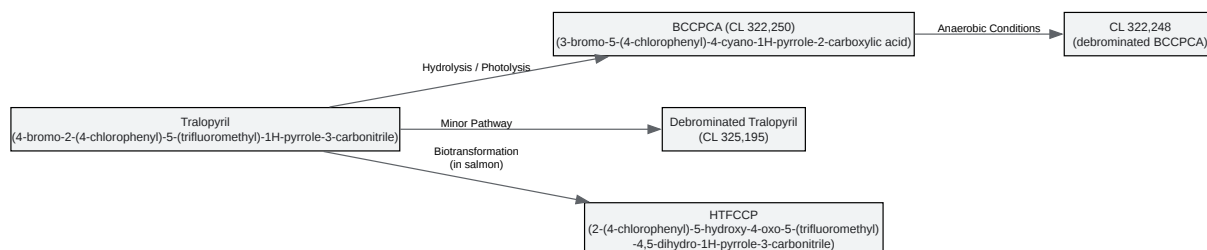
Tralopyril degrades in seawater primarily through hydrolysis and, to a lesser extent, photolysis, leading to the formation of several degradation products. Biotransformation in marine organisms also contributes to its breakdown.

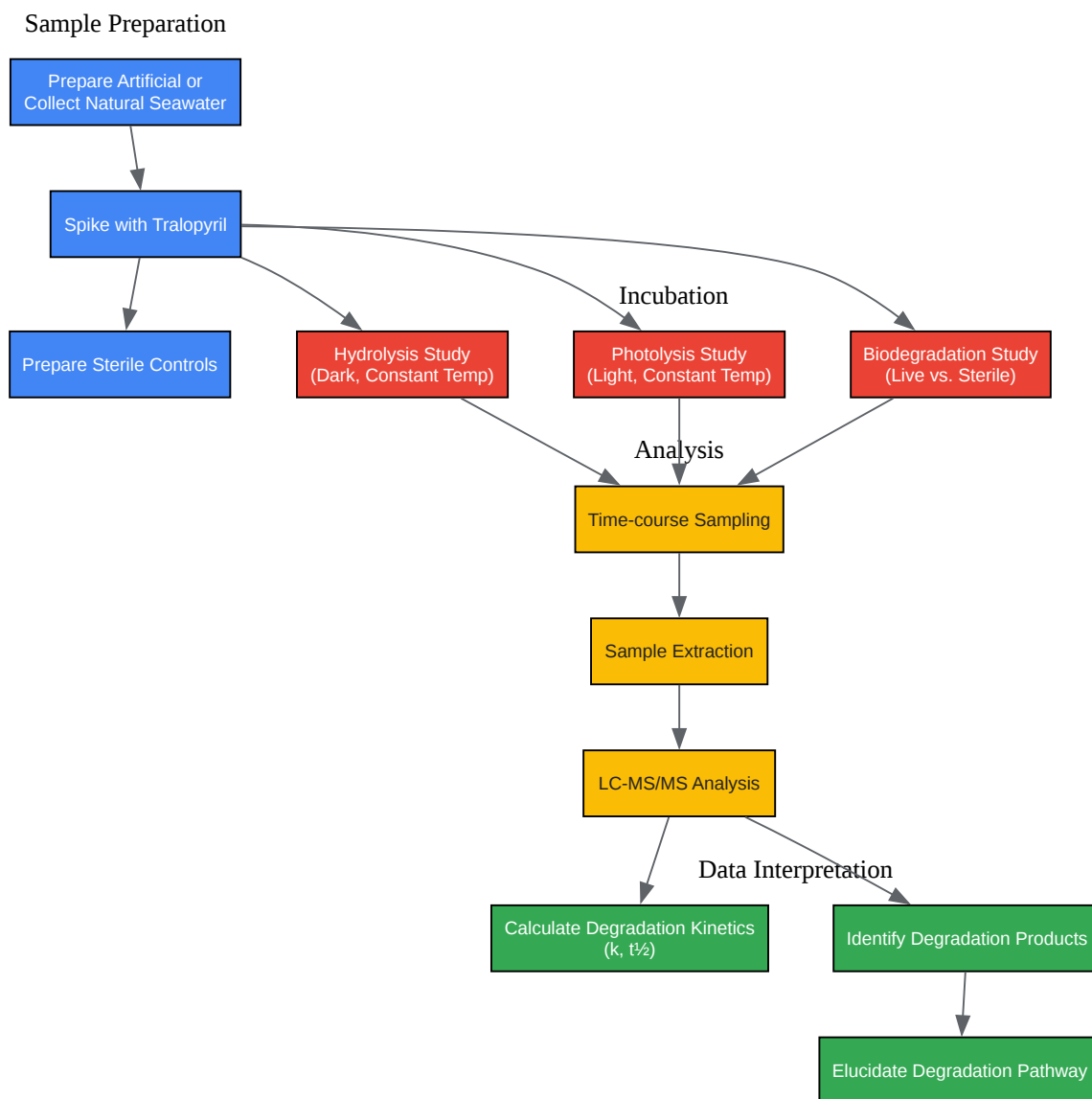
The primary degradation product of **tralopyril** is 3-bromo-5-(4-chlorophenyl)-4-cyano-1H-pyrrole-2-carboxylic acid (BCCPCA), also referred to as CL 322 ,250.[3] This transformation occurs through the hydrolysis of the trifluoromethyl group of the parent **tralopyril** molecule.

Under anaerobic conditions, such as those found in marine sediments, a debrominated form of BCCPCA, identified as CL 322 ,248, is a major degradate. Additionally, a minor degradate, debrominated **tralopyril** (CL 325 ,195), has been observed.

Biotransformation of **tralopyril** has been observed in salmon, leading to the formation of a debrominated product, 2-(4-chlorophenyl)-5-hydroxy-4-oxo-5-(trifluoromethyl)-4,5-dihydro-1H-pyrrole-3-carbonitrile (HTFCCP).

The following diagram illustrates the proposed degradation pathway of **tralopyril** in a marine environment.





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